

# Personal protective equipment for handling 4-Bromo-2-fluorophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-2-fluorophenol

Cat. No.: B1271925

[Get Quote](#)

## Comprehensive Safety and Handling Guide: 4-Bromo-2-fluorophenol

This guide provides essential safety protocols and logistical information for the handling and disposal of **4-Bromo-2-fluorophenol** (CAS No: 2105-94-4). Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain a secure research environment.

### Hazard Identification and Chemical Properties

**4-Bromo-2-fluorophenol** is a hazardous substance that requires careful handling. It is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation. It is also harmful if swallowed, inhaled, or in contact with skin.<sup>[1][2]</sup>

Key Physical and Chemical Properties:

Property	Value	References
Appearance	Colorless to light orange/yellow liquid	[1][3][4]
Molecular Formula	C6H4BrFO	[2]
Molecular Weight	191.00 g/mol	[2][5]
Boiling Point	79 °C at 7 mmHg (9 hPa)	[1][5][6]
Density	1.744 g/mL at 25 °C	[5][6]
Flash Point	99 °C (210.2 °F) - closed cup	[1][5]

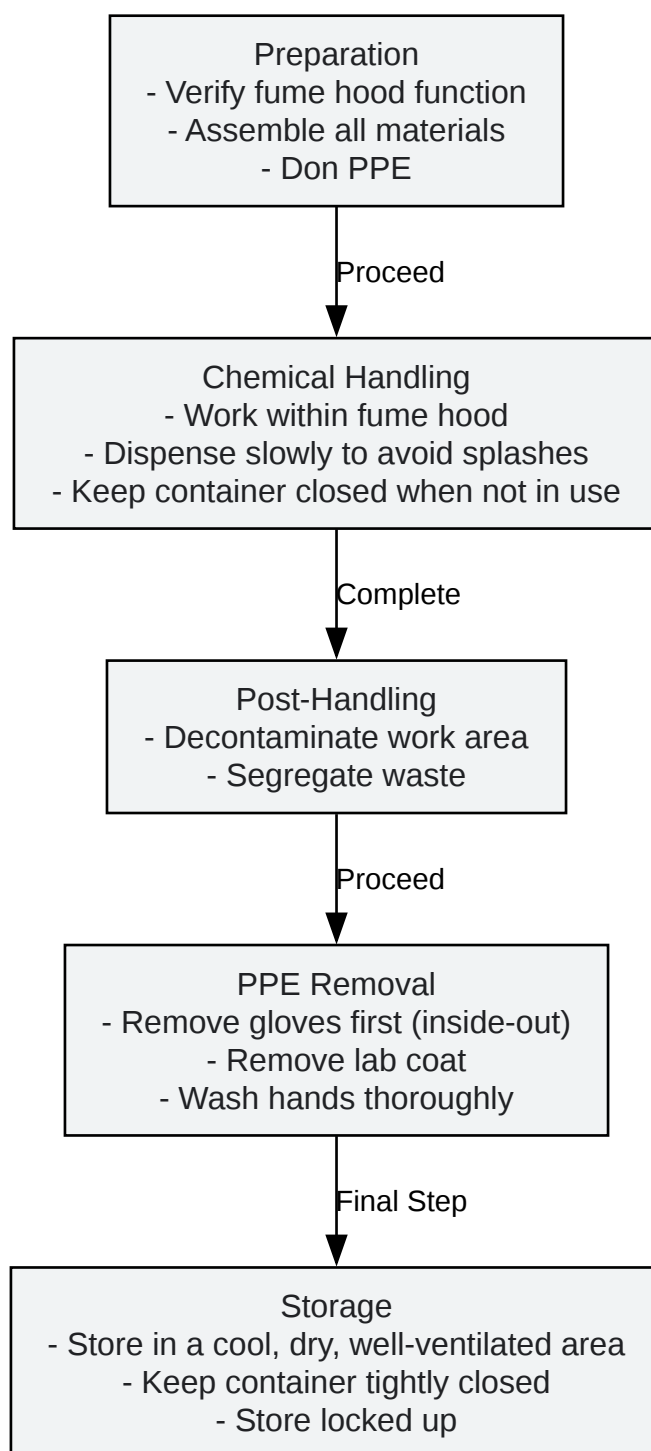
## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Bromo-2-fluorophenol**. The required PPE is detailed below.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. A face shield is required if there is a splash hazard.[7]	Protects against splashes and vapors that can cause serious eye irritation.[1]
Hand Protection	For incidental contact, double-layered nitrile gloves (≥8mil) are recommended. For direct handling or risk of immersion, heavy-duty gloves such as butyl rubber or neoprene should be used over nitrile gloves.[8][9]	Provides a barrier against skin contact. Phenols can be absorbed through the skin and cause both local burns and systemic toxicity.[8][9]
Skin and Body Protection	A fully buttoned, long-sleeved laboratory coat. Long pants and closed-toe shoes are required.[9][10] For significant splash potential, a chemically resistant apron (neoprene or butyl rubber) is necessary.[8]	Prevents accidental skin contact and contamination of personal clothing.
Respiratory Protection	Handling should be performed in a certified chemical fume hood.[8][9] If ventilation is inadequate or for emergency situations, a NIOSH-approved respirator with organic vapor cartridges (type ABEK) is required.[1][5]	Protects against inhalation of vapors, which can cause respiratory tract irritation.[1]

## Operational Plan: Safe Handling Protocol

The following workflow must be followed when handling **4-Bromo-2-fluorophenol** to minimize risk.



[Click to download full resolution via product page](#)

**Caption:** Workflow for Safe Handling of **4-Bromo-2-fluorophenol**.

Methodology:

- **Preparation:** Before handling, ensure the chemical fume hood is operational. Gather all necessary equipment and reagents. Don the required PPE as specified in the table above.
- **Handling:** Conduct all manipulations of **4-Bromo-2-fluorophenol** inside the fume hood. When transferring the liquid, do so carefully to prevent splashing. Always keep the primary container sealed when not in use.<sup>[1]</sup>
- **Post-Handling:** After use, decontaminate all surfaces and equipment. Properly segregate all waste materials for disposal.
- **PPE Removal:** Remove PPE carefully to avoid self-contamination. Gloves should be removed first, followed by the lab coat. Wash hands thoroughly with soap and water immediately after.
- **Storage:** Store the chemical in a cool, dry, and well-ventilated location, away from incompatible materials such as strong oxidizing agents.<sup>[1]</sup> The storage area should be secure.<sup>[1]</sup>

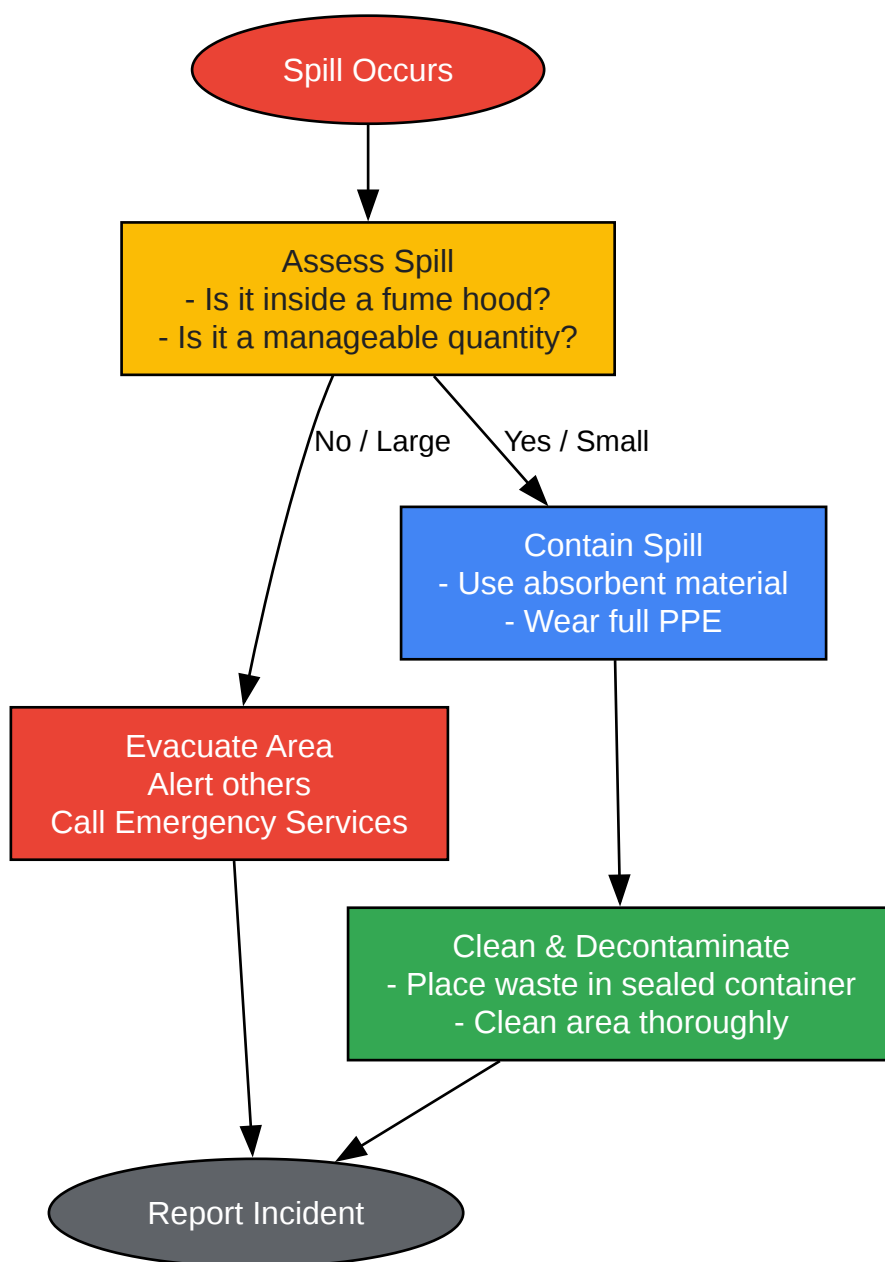
## Emergency and Disposal Plan

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Response Protocol:

Emergency Type	Procedure
Skin Contact	Immediately remove all contaminated clothing. Wipe the affected area with polyethylene glycol (PEG-300 or PEG-400) if available.[8] Flush the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[11]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[11] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration.[1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[1] If the person is conscious, have them drink plenty of water.[12] Seek immediate medical attention.
Small Spill	For spills within a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated material into a suitable, sealed container for disposal.[1]

The following diagram outlines the decision-making process for responding to a chemical spill.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-2-fluorophenol - Safety Data Sheet [chemicalbook.com]
- 2. 4-Bromo-2-fluorophenol | C<sub>6</sub>H<sub>4</sub>BrFO | CID 2724981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Bromo-2-fluorophenol, 98% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. ruifuchem.com [ruifuchem.com]
- 5. 4-ブロモ-2-フルオロフェノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 4-Bromo-2-fluorophenol | 2105-94-4 [chemicalbook.com]
- 7. download.basf.com [download.basf.com]
- 8. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety [ehs.cornell.edu]
- 9. ehs.yale.edu [ehs.yale.edu]
- 10. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromo-2-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271925#personal-protective-equipment-for-handling-4-bromo-2-fluorophenol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)